

L-651896: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: L-651896

Cat. No.: B1673812

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-651896 is a potent inhibitor of 5-lipoxygenase (5-LO) and, to a lesser extent, cyclooxygenase (COX), making it a valuable tool for studying the roles of leukotrienes and prostaglandins in various physiological and pathological processes. This document provides detailed application notes and experimental protocols to facilitate the use of **L-651896** in preclinical research and drug development.

Supplier and Purchasing Information

L-651896 can be sourced from various chemical suppliers specializing in research compounds. Below is a summary of potential suppliers. It is recommended to request a certificate of analysis to ensure the purity and identity of the compound.

Supplier	Website	Notes
MedChemExpress	--INVALID-LINK--	Provides detailed product information.
AOBIOUS	--INVALID-LINK--	Offers the compound under CAS No. 99134-29-9.
TargetMol	--INVALID-LINK--	A Safety Data Sheet is available.

CAS Number: 99134-29-9

Safety, Handling, and Storage

A Safety Data Sheet (SDS) for **L-651896** is available from TargetMol.[\[1\]](#) General laboratory safety precautions should be observed when handling this compound.

- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term storage, it is recommended to store at -20°C.

Biological Activity and Data

L-651896 exhibits anti-inflammatory and antiproliferative properties by inhibiting key enzymes in the arachidonic acid cascade.

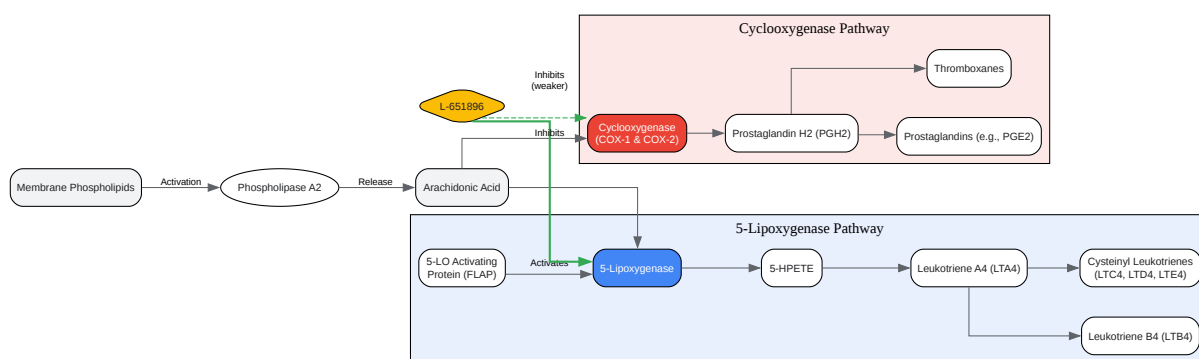
In Vitro Activity

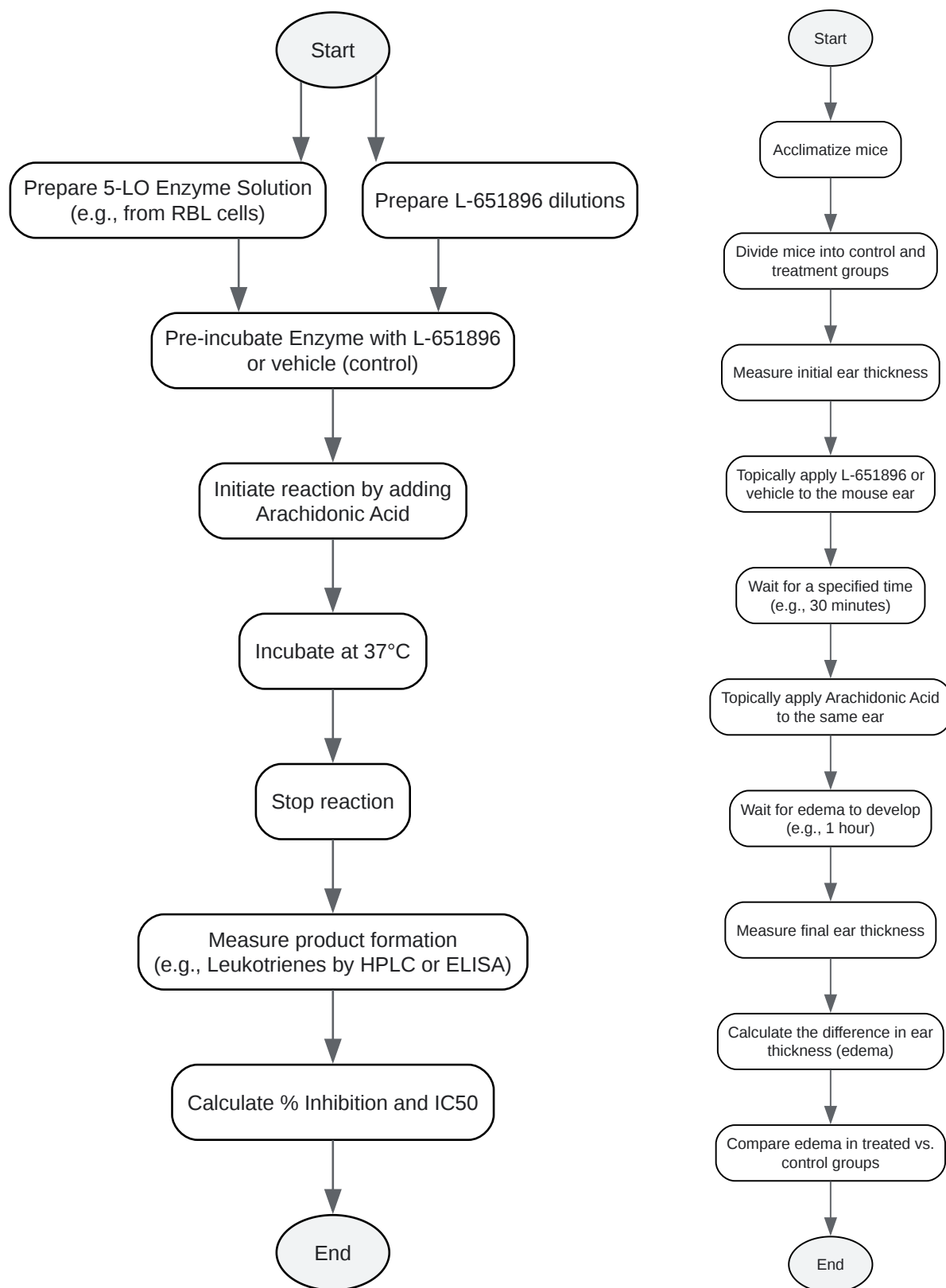
The following table summarizes the in vitro inhibitory activity of **L-651896** against 5-lipoxygenase and cyclooxygenase.

Target Enzyme/Process	Test System	IC50 Value (μM)
5-Lipoxygenase	Rat Basophilic Leukemia (RBL) Cells	0.1
Leukotriene Synthesis	Human Polymorphonuclear (PMN) Cells	0.4
Leukotriene Synthesis	Mouse Macrophages	0.1
Prostaglandin E2 Synthesis	Mouse Peritoneal Macrophages	1.1

Signaling Pathway

L-651896 primarily targets the 5-lipoxygenase pathway, thereby inhibiting the synthesis of leukotrienes. It also shows activity against the cyclooxygenase pathway, affecting prostaglandin production.





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References

- 1. targetmol.com [targetmol.com]
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